

Application Note: Quantification of Sulfamethoxazole Hydroxylamine in Human Urine using LC-MS/MS

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Compound of Interest

Compound Name: Sulfamethoxazole hydroxylamine

Cat. No.: B028829

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Audience: Researchers, scientists, and drug development professionals.

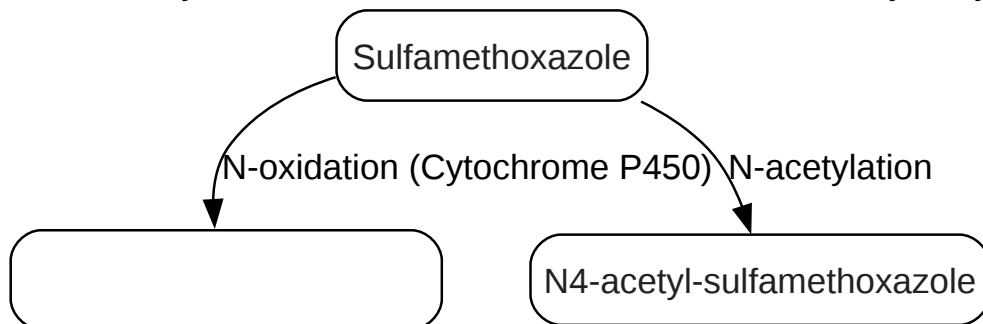
Introduction

Sulfamethoxazole (SMX), a widely used sulfonamide antibiotic, is metabolized in the body to various compounds, including the pharmacologically and toxicologically significant metabolite, **sulfamethoxazole hydroxylamine** (SMX-HA). SMX-HA is a reactive metabolite that has been implicated in hypersensitivity reactions associated with sulfamethoxazole therapy. Accurate quantification of SMX-HA in biological matrices such as urine is crucial for pharmacokinetic studies, toxicological risk assessment, and in understanding the mechanisms of adverse drug reactions. This application note provides a detailed protocol for the quantification of SMX-HA in human urine samples using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific analytical technique.

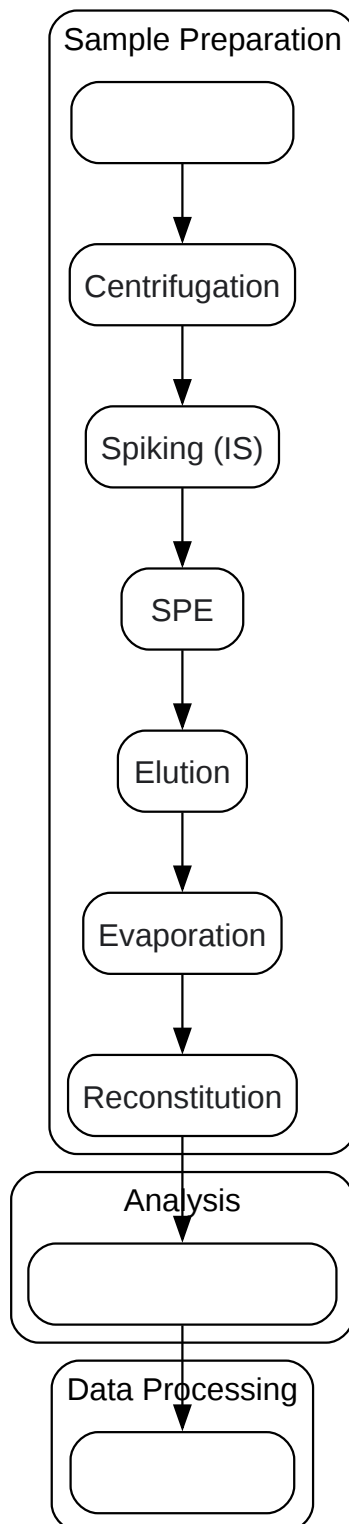
Metabolic Pathway of Sulfamethoxazole

Sulfamethoxazole undergoes extensive metabolism in the liver, primarily through N-acetylation and oxidation. The formation of SMX-HA is a result of N-oxidation of the aromatic amine group of sulfamethoxazole, a reaction often catalyzed by cytochrome P450 enzymes.^{[1][2]} This reactive metabolite can be further oxidized to the even more reactive nitroso-sulfamethoxazole, which can covalently bind to cellular macromolecules, potentially leading to toxicity.

Metabolic Pathway of Sulfamethoxazole to Sulfamethoxazole Hydroxylamine



Workflow for SMX-HA Quantification in Urine

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References

- 1. researchgate.net [researchgate.net]
- 2. ymerdigital.com [ymerdigital.com]
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